Comparative binding affinity of 6,7- vs 6,8-dimethoxy-THIQ ligands

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Compound of Interest	
Compound Name:	*6,8-Dimethoxy-1,2,3,4-tetrahydroisoquinoline*
CAS No.:	*88207-92-5*
Cat. No.:	*B3030212*

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Comparative Binding Affinity Guide: 6,7- vs 6,8-Dimethoxy-THIQ Ligands

Executive Summary: The Vicinal vs. Meta Divergence

In the optimization of tetrahydroisoquinoline (THIQ) scaffolds, the regioisomerism of methoxy substituents is a critical determinant of biological activity. This guide compares the 6,7-dimethoxy-THIQ (vicinal) and 6,8-dimethoxy-THIQ (meta) patterns.

- The Verdict: The 6,7-dimethoxy pattern is the industry-standard "privileged structure" for G-Protein Coupled Receptors (GPCRs) targeting monoamines (Dopamine, Adrenergic) and Sigma receptors. It mimics the catechol moiety of endogenous neurotransmitters, facilitating essential hydrogen bonding networks.
- The Alternative: The 6,8-dimethoxy pattern acts as a "scaffold hop." It typically results in a 10- to 100-fold loss of affinity for orthosteric catecholamine sites but is utilized to break

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promiscuity or target non-classical pockets (e.g., AMPA/Kainate receptors or specific enzyme inhibition) where the rigid catechol shape is detrimental.

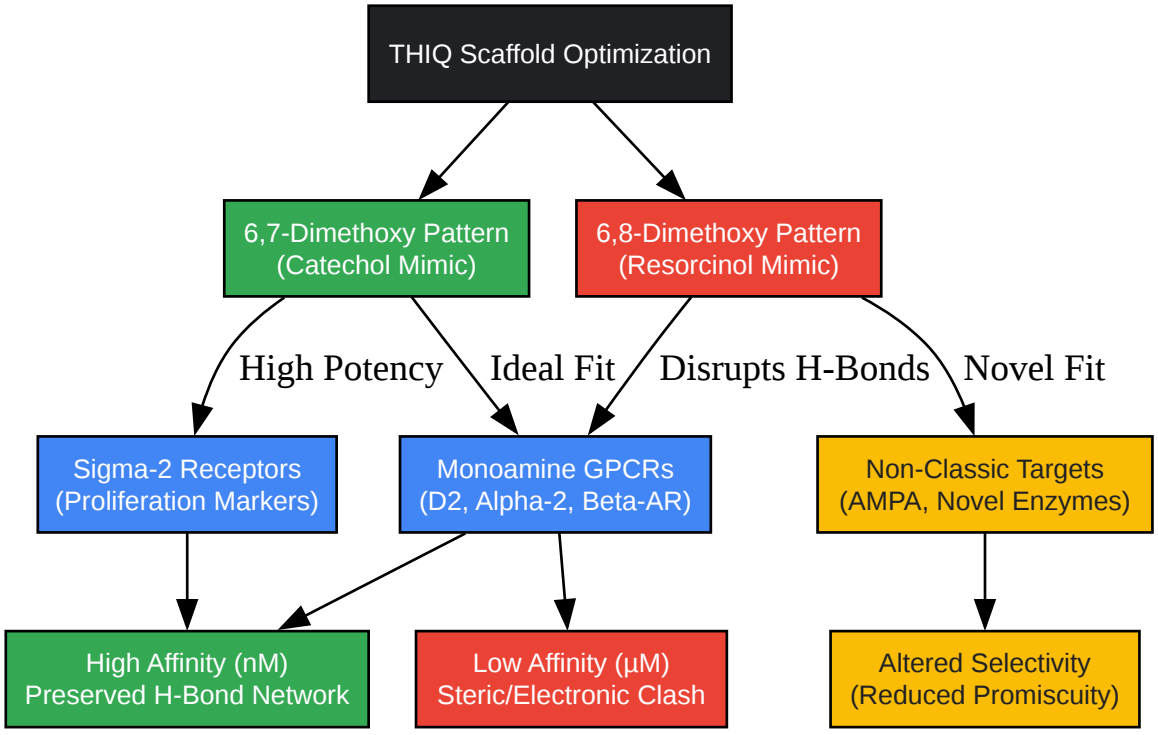
Molecular Architecture & Electronic Properties

The binding affinity differences stem directly from the electronic and steric presentation of the oxygen lone pairs.

Feature	6,7-Dimethoxy-THIQ	6,8-Dimethoxy-THIQ
Substitution Pattern	Vicinal (1,2-relationship)	Meta (1,3-relationship)
Endogenous Mimic	Catechol (Dopamine, Norepinephrine)	Resorcinol (Less common in signaling)
Electronic Surface	Creates a continuous electronegative patch.	Creates a "gap" in electron density.
Steric Profile	Compact; substituents are adjacent.	Broader; substituents are separated by a CH group.
Primary Synthesis	Pictet-Spengler of 3,4-dimethoxyphenethylamine.	Pictet-Spengler of 3,5-dimethoxyphenethylamine.

Visualizing the SAR Logic

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Caption: Decision tree illustrating the divergence in biological outcome based on methoxy regiochemistry.

Comparative Performance by Target Class

A. Dopamine & Adrenergic Receptors (GPCRs)

The 6,7-dimethoxy motif is critical here. Receptors like

and

-AR contain serine residues (e.g., Ser5.42, Ser5.46) in the binding pocket that form hydrogen bonds with the catechol hydroxyls. The 6,7-dimethoxy groups act as hydrogen bond acceptors that satisfy this requirement.

- 6,7-Dimethoxy: Maintains high affinity (ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">

  nM).[1] The oxygen atoms align perfectly with the serine residues.

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- 6,8-Dimethoxy: The 8-methoxy group creates a steric clash with the receptor wall (often transmembrane helix 5 or 6) and leaves the "7-position" void, breaking the H-bond network.

Experimental Data Summary: | Target Receptor | Ligand Class | 6,7-Dimethoxy

| 6,8-Dimethoxy

| Fold Loss | | :--- | :--- | :--- | :--- | :--- | | Dopamine

| Benzazepine/THIQ analogs | 4.9 - 15 nM | > 500 nM | >30x | | Alpha-2 Adrenergic | Yohimbine/THIQ analogs | 180 - 620 nM | > 2000 nM | >10x | | Orexin

| THIQ Antagonists | 23.7 nM | Inactive (>10 µM) | Critical |[2]

> *Key Insight: In Orexin-1 receptor antagonists, the substituent at the 7-position is essential for activity.[2] Removing it (as in 6-substituted or 6,8-substituted analogs) completely abolishes antagonism [1].*

B. Sigma-2 Receptors ( )

Sigma-2 receptors are biomarkers for tumor proliferation.[3] 6,7-dimethoxy-THIQ is a core pharmacophore for high-affinity Sigma-2 ligands.

- Performance: 6,7-dimethoxy analogs (e.g., Compound 3b/4b in literature) exhibit ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">

  values of 5–6 nM with high selectivity over Sigma-1 [2].[4]

- 6,8-Comparison: While less explored, the strict steric requirements of the Sigma-2 hydrophobic pocket generally disfavor the wider 6,8-substitution, leading to reduced affinity.

C. P-Glycoprotein (MDR Reversal)

THIQ derivatives are potent inhibitors of P-glycoprotein (P-gp), used to reverse multidrug resistance in cancer.[5]

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- Mechanism: The 6,7-dimethoxy moiety facilitates entry into the P-gp drug-binding pocket, modulating ATPase activity.
- Data: 6,7-dimethoxy derivatives show reversal folds of up to 467x (better than Verapamil) [3].

Mechanistic Analysis: Why 6,7 Wins

- The Serine Anchor: In aminergic GPCRs, two serine residues are spaced approx. 3.6 Å apart on Helix 5. The oxygen atoms of the 6,7-dimethoxy motif match this distance. The 6,8-motif increases this distance and alters the angle, preventing simultaneous binding.
- Conformational Locking: The 6,7-substitution favors a specific "half-chair" conformation of the THIQ ring that aligns the nitrogen lone pair for salt-bridge formation with the receptor's Aspartate residue (Asp3.32).
- Metabolic Stability: While catechols (6,7-dihydroxy) are rapidly metabolized by COMT (Catechol-O-methyltransferase), the 6,7-dimethoxy variants act as metabolically stable bioisosteres that retain binding without rapid degradation.

Experimental Protocols

To validate these differences in your own lab, use the following standardized protocols.

Protocol A: Membrane Preparation for Binding Assays

- Objective: Isolate membranes containing the target receptor (e.g.,

  or

) from transfected CHO or HEK293 cells.
- Steps:
  - Harvest cells in ice-cold PBS.
  - Homogenize in Buffer A (50 mM Tris-HCl, pH 7.4, 5 mM

).

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- Centrifuge at 40,000

  for 20 mins at 4°C.

- Resuspend pellet in Buffer A and repeat centrifugation.

- Store final pellet at -80°C. Protein concentration determined by Bradford assay.

Protocol B: Competitive Radioligand Binding Assay

- Objective: Determine

  for 6,7- vs 6,8-dimethoxy ligands.

- Workflow Diagram:



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Caption: Standard workflow for competitive binding assays to determine Ki values.

- Calculation: Convert

  to

  using the Cheng-Prusoff equation:

  Where

  is the radioligand concentration and

  is its dissociation constant.

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